

Validating the Link Between COBRA Function and Jasmonic Acid Signaling: A Comparative Guide

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Compound of Interest

Compound Name: *Cobra-1*

Cat. No.: *B1244646*

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This guide provides a comprehensive comparison of experimental data that validates the link between the COBRA (COB) protein function and the jasmonic acid (JA) signaling pathway in *Arabidopsis thaliana*. The primary focus is on the characterization of the cobra-5 (cob-5) loss-of-function mutant, which demonstrates a significant upregulation of JA-mediated defense responses.

Data Presentation: Quantitative Analysis

The following tables summarize the key quantitative data from studies on the cob-5 mutant compared to wild-type (WT) plants.

Table 1: Jasmonic Acid Levels

Plant Line	Jasmonic Acid (JA) Level (relative to WT)	Fold Change
Wild-Type (Col-0)	1.0	-
cob-5	~8.0	~8-fold increase[1][2][3][4][5]

Table 2: Gene Expression Profile of cob-5 vs. Wild-Type

Gene Category	Regulation in cob-5	Examples of Upregulated Genes
Defense- and Stress-Related (JA-responsive)	Massively and coordinately induced[1][2]	PDF1.2, VSP2, JAZ10[6]
Anthocyanin Biosynthesis	Upregulated[1][2][5]	PAP1, DFR, LDOX
Cell Elongation	Downregulated[1][2][5]	Expansins, Xyloglucan endotransglucosylases

Experimental Protocols

Detailed methodologies for the key experiments that established the link between COBRA and jasmonic acid signaling are outlined below.

Plant Material and Growth Conditions

- Plant Lines: *Arabidopsis thaliana* ecotype Columbia (Col-0) was used as the wild-type control. The cob-5 mutant is a T-DNA insertion line that results in a complete loss of function of the COBRA gene.[1][2][3][4][5]
- Growth Medium: Plants were typically grown on Murashige and Skoog (MS) agar medium supplemented with sucrose.
- Growth Conditions: Seedlings were grown under controlled environmental conditions, usually with a 16-hour light/8-hour dark photoperiod.

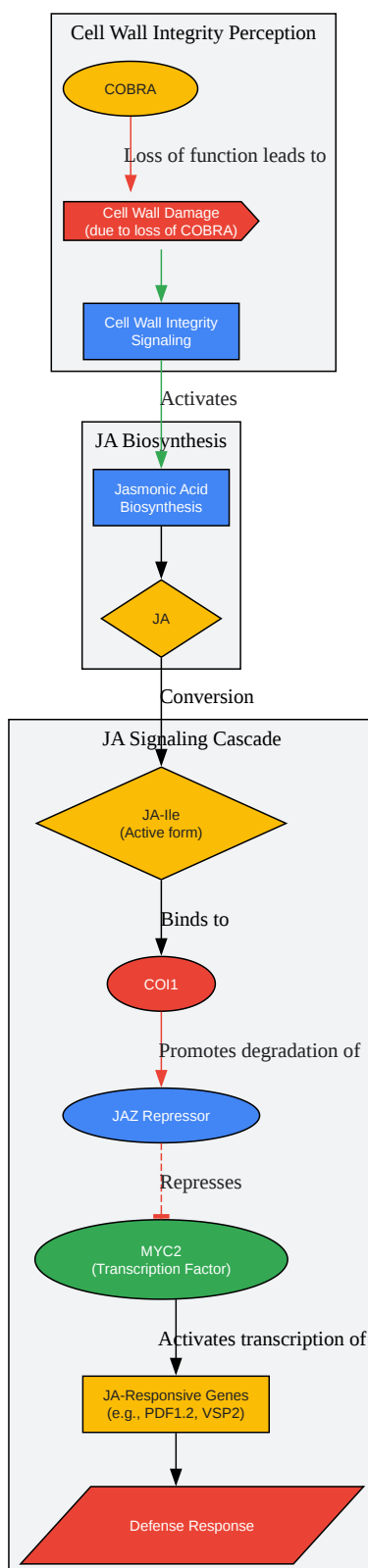
Jasmonic Acid Quantification

- **Extraction:** Plant tissues (e.g., whole seedlings) were flash-frozen in liquid nitrogen and ground to a fine powder. Jasmonic acid and its derivatives were extracted using a methanol-based solution, often containing an internal standard for accurate quantification.
- **Purification:** The extracts were purified using solid-phase extraction (SPE) cartridges to remove interfering compounds.
- **Quantification:** The purified samples were analyzed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique allows for highly sensitive and specific quantification of JA levels.

Gene Expression Analysis (Microarray)

- **RNA Extraction:** Total RNA was extracted from whole seedlings of both wild-type and cob-5 plants. The quality and integrity of the RNA were assessed to ensure reliable results.
- **Microarray Hybridization:** Labeled cDNA, synthesized from the extracted RNA, was hybridized to an Arabidopsis whole-genome microarray chip.
- **Data Analysis:** The microarray data was normalized and analyzed to identify genes that were differentially expressed between the cob-5 mutant and the wild-type control. A fold-change cut-off and statistical tests were applied to determine the significance of the expression changes. The analysis revealed a significant upregulation of genes involved in defense and secondary metabolism in the cob-5 mutant.[\[2\]](#)

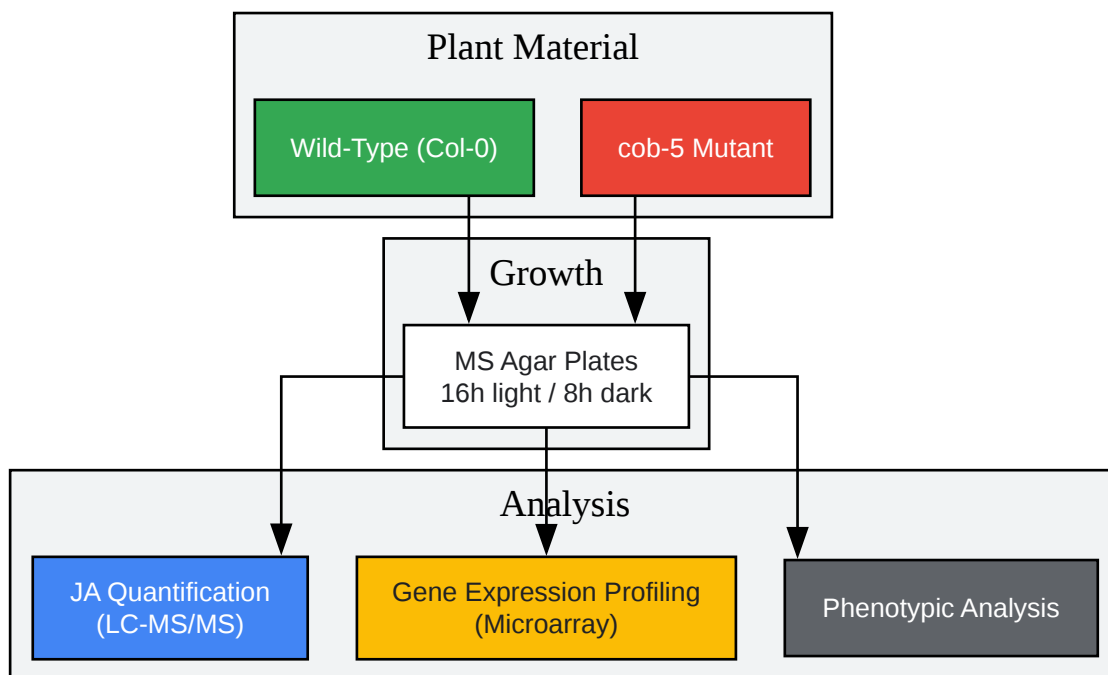
Mandatory Visualization Signaling Pathway Diagram



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Caption: COBRA-JA signaling link.

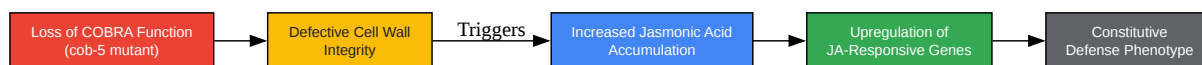
Experimental Workflow Diagram



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Caption: Experimental workflow.

Logical Relationship Diagram



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Caption: Logical flow of events.

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